

N-Desmethyl Zopiclone-d8 safety data sheet information

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Compound of Interest

Compound Name: **N-Desmethyl Zopiclone-d8**

Cat. No.: **B15600515**

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An In-Depth Technical Guide on the Safety Profile of **N-Desmethyl Zopiclone-d8**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety information for **N-Desmethyl Zopiclone-d8**. Due to the limited availability of a dedicated Safety Data Sheet (SDS) for the deuterated compound, this guide synthesizes information from various sources, including data on the non-deuterated analog (N-Desmethyl Zopiclone) and the parent drug (Zopiclone). This information is intended for research and development purposes and should be used in conjunction with a thorough internal safety assessment.

Physicochemical Properties

The following tables summarize the key physicochemical properties of **N-Desmethyl Zopiclone-d8** and its related compounds. This data is crucial for understanding the compound's behavior in experimental settings.

Table 1: Physicochemical Data for **N-Desmethyl Zopiclone-d8** and its Hydrochloride Salt

Property	N-Desmethyl Zopiclone-d8	N-Desmethyl Zopiclone-d8 Hydrochloride	Reference
CAS Number	1189805-43-3	1189719-74-1	[1][2]
Molecular Formula	C16H7D8ClN6O3	C16H8D8Cl2N6O3	[1][2]
Molecular Weight	382.83 g/mol	419.29 g/mol	[1][2]
Appearance	Solid	White to off-white solid	[2]
Purity	≥98%	>95% (HPLC)	[2][3]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	-20°C	[2][3]

Table 2: Physicochemical Data for N-Desmethyl Zopiclone (non-deuterated)

Property	Value	Reference
CAS Number	59878-63-6	[4]
Molecular Formula	C16H15ClN6O3	[4]
Molecular Weight	374.78 g/mol	[4]
XLogP3-AA	0	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	7	[4]
Rotatable Bond Count	3	[4]
Topological Polar Surface Area	101 Å ²	[4]

Hazard Identification and Safety Data

The following safety information is primarily derived from the non-deuterated N-Desmethyl Zopiclone and the parent drug, Zopiclone. It is crucial to handle **N-Desmethyl Zopiclone-d8** with the same precautions.

Table 3: GHS Hazard Classification for N-Desmethyl Zopiclone

Hazard Class	Hazard Statement	Pictogram	Reference
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	[4]
Serious eye damage/eye irritation (Category 2)	H319: Causes serious eye irritation	Warning	[4]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	Warning	[4]

Table 4: Precautionary Statements for N-Desmethyl Zopiclone

Type	Statement	Reference
Prevention	<p>P261: Avoid breathing dust/fume/gas/mist/vapours/spay. P264: Wash hands thoroughly after handling.</p> <p>P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.</p>	[4][5]
Response	<p>P302+P352: IF ON SKIN: Wash with plenty of water.</p> <p>P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.</p> <p>Remove contact lenses, if present and easy to do. Continue rinsing. P319: Get medical help if you feel unwell.</p> <p>P332+P317: If skin irritation occurs: Get medical help.</p> <p>P362+P364: Take off contaminated clothing and wash it before reuse.</p>	[4][5]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.	[4][5]
Disposal	P501: Dispose of contents/container in accordance with	[4][5]

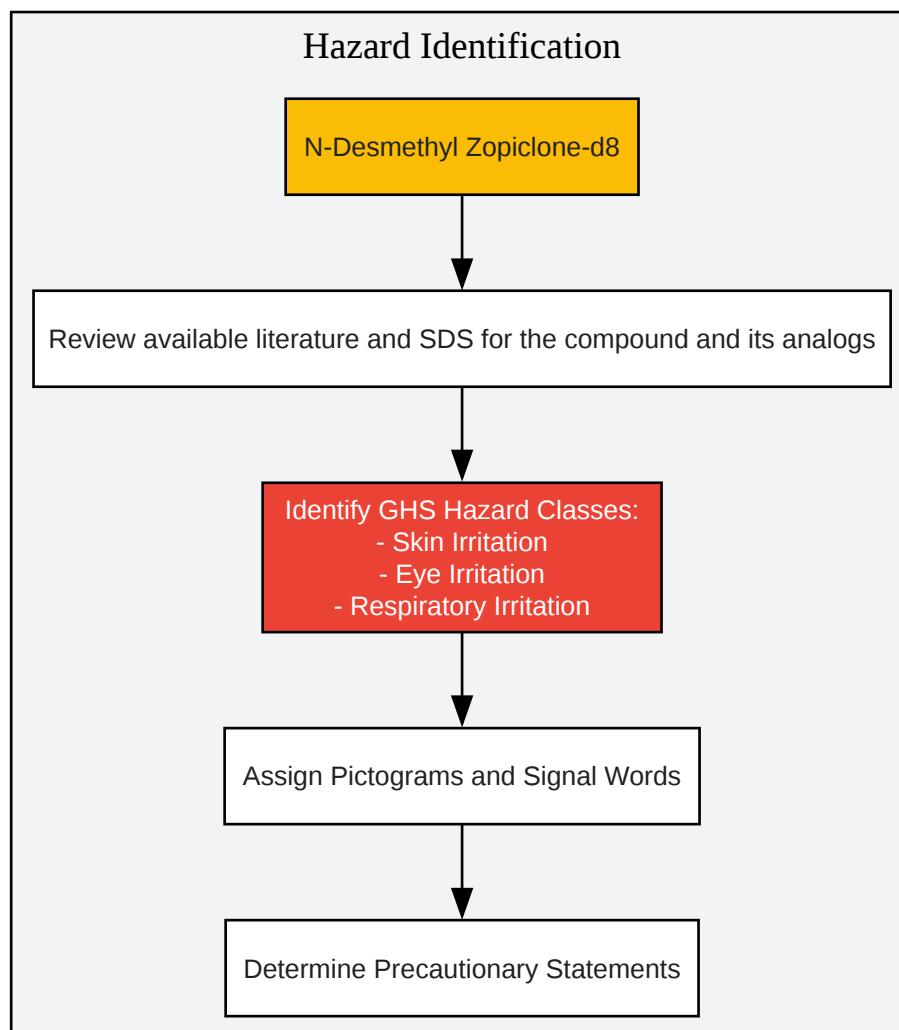
local/regional/national/international regulations.

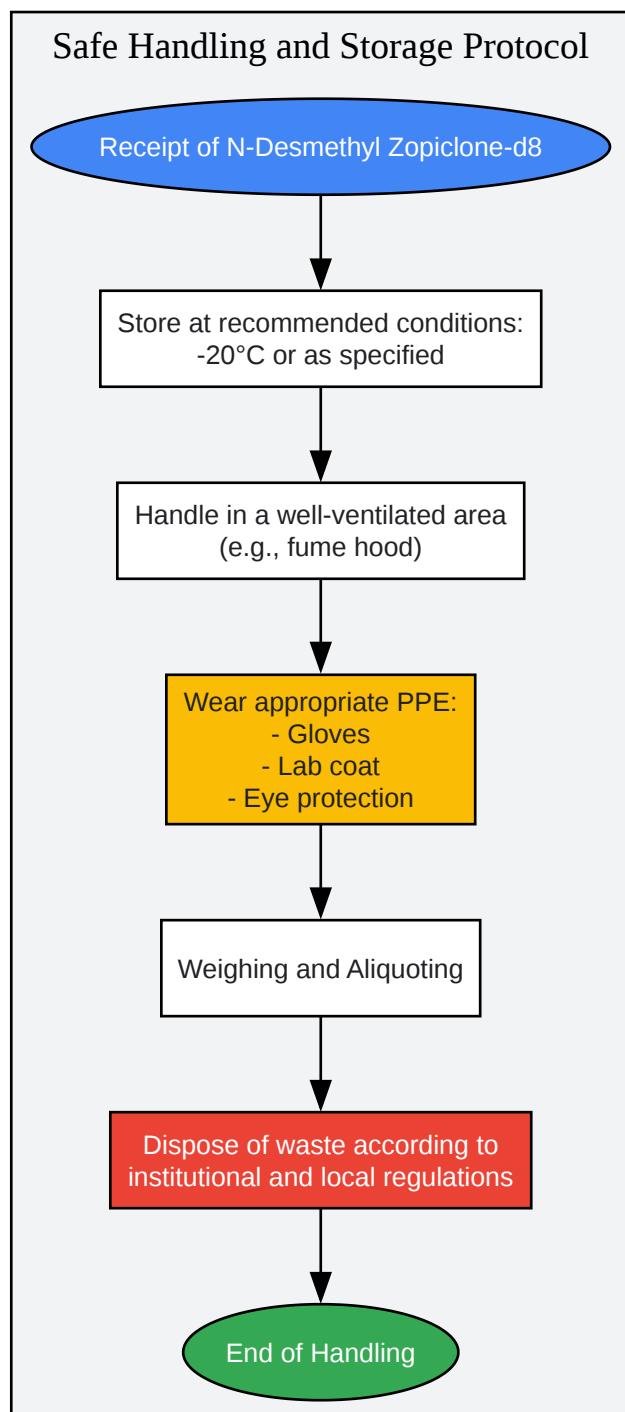
Experimental Protocols

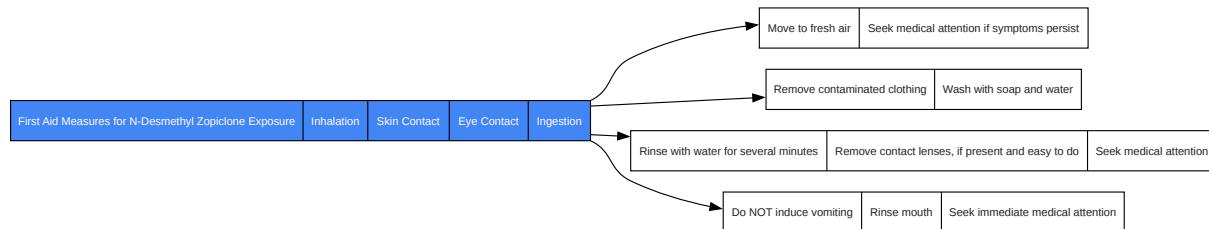
Detailed experimental protocols for the safety testing of **N-Desmethyl Zopiclone-d8** are not publicly available. The hazard classifications provided are based on computational predictions and data from analogous compounds. Researchers should refer to standard OECD guidelines for chemical safety testing when designing their own experimental protocols.

Diagrams

The following diagrams illustrate key conceptual frameworks relevant to the handling and safety assessment of **N-Desmethyl Zopiclone-d8**.







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